

Application Notes and Protocols for LRRK2 Protein Measurement Using MSD ELISA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AR-102

Cat. No.: B1192136

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantification of total and phosphorylated Leucine-Rich Repeat Kinase 2 (LRRK2) protein using Meso Scale Discovery (MSD) electrochemiluminescence (ECL) immunoassays. These assays offer a sensitive and high-throughput method for studying LRRK2, a key protein implicated in Parkinson's disease, making them valuable tools for basic research and therapeutic development.

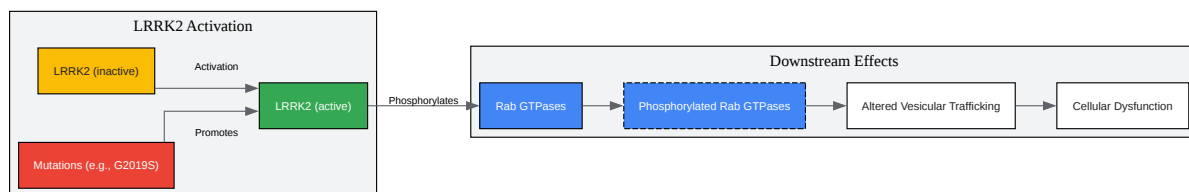
Introduction

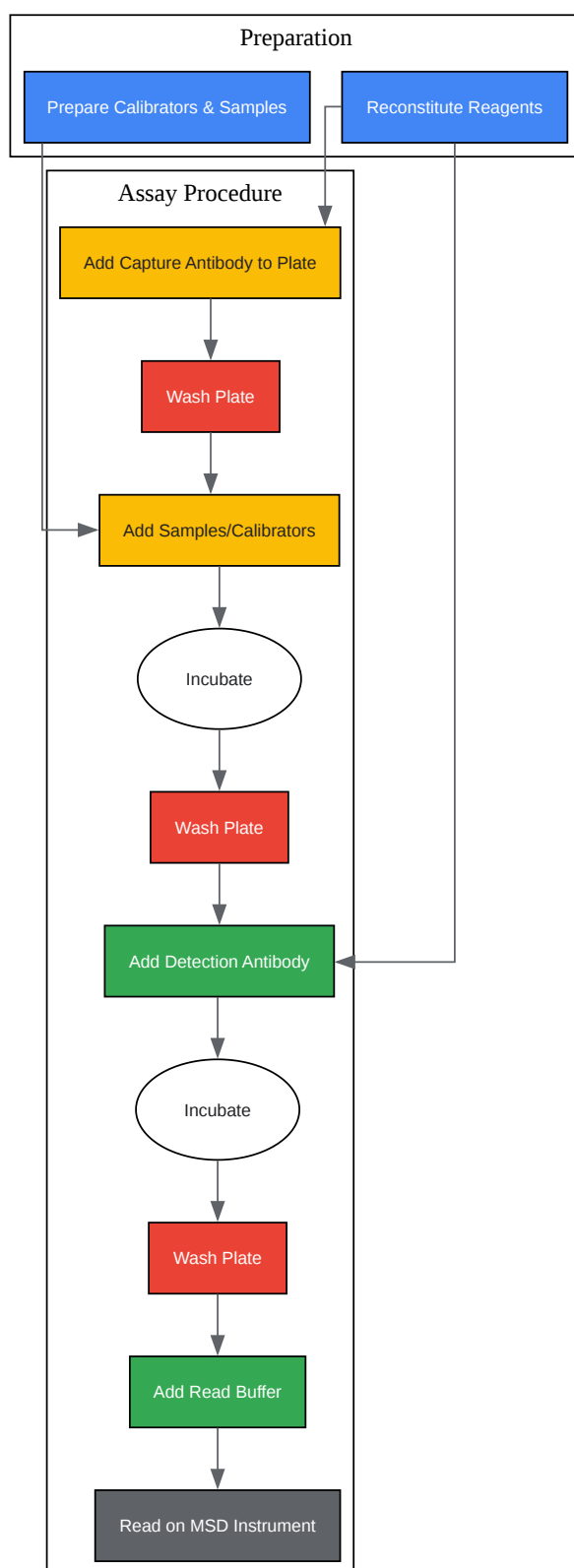
Leucine-Rich Repeat Kinase 2 (LRRK2) is a large, multi-domain protein with both kinase and GTPase activity.^{[1][2]} Mutations in the LRRK2 gene are one of the most common genetic causes of both familial and sporadic Parkinson's disease.^[3] The G2019S mutation, located in the kinase domain, is the most prevalent and leads to increased LRRK2 kinase activity.^[4] This has made LRRK2 a prime target for the development of therapeutic inhibitors.

MSD's electrochemiluminescence platform provides a robust method for quantifying total LRRK2 protein levels and the phosphorylation of specific residues, such as Serine 935 (pSer935), which serves as a biomarker for LRRK2 kinase activity.^{[5][6]} These assays are crucial for understanding LRRK2 biology and for the preclinical and clinical evaluation of LRRK2-targeting drugs.

LRRK2 Signaling Pathway

LRRK2 is involved in a variety of cellular processes, and its signaling is complex. A key aspect of its function is its kinase activity, which involves the phosphorylation of a subset of Rab GTPases.^[3] This phosphorylation can impact downstream cellular events. The following diagram illustrates a simplified LRRK2 signaling pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The LRRK2 signalling system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Molecular Pathways Involved in LRRK2-Linked Parkinson's Disease: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Parkinson's Pathology: Elucidating the Role of LRRK2 [practicalneurology.com]
- 4. Characterization of LRRK2 Cellular and Signaling Pathways | Parkinson's Disease [michaeljfox.org]
- 5. mesoscale.com [mesoscale.com]
- 6. The Current State-of-the Art of LRRK2-Based Biomarker Assay Development in Parkinson's Disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for LRRK2 Protein Measurement Using MSD ELISA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192136#msd-elisa-protocol-for-lrrk2-protein-measurement]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com